

Proper Disposal of YM-900: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	YM 900
CAS No.:	143151-35-3
Cat. No.:	B1683505

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount for ensuring laboratory safety and environmental protection. This guide provides essential information and step-by-step procedures for the safe disposal of YM-900, an AMPA receptor antagonist used in research.

YM-900, also known as YM-90K, is a glutamate receptor antagonist with the CAS number 143151-35-3 and the chemical formula $C_{11}H_7N_5O_4$.^{[1][2][3]} It is intended for research use only and is not for human or veterinary use.^[1] While it may be shipped as a non-hazardous chemical, proper disposal protocols must be followed to mitigate any potential risks.^[1]

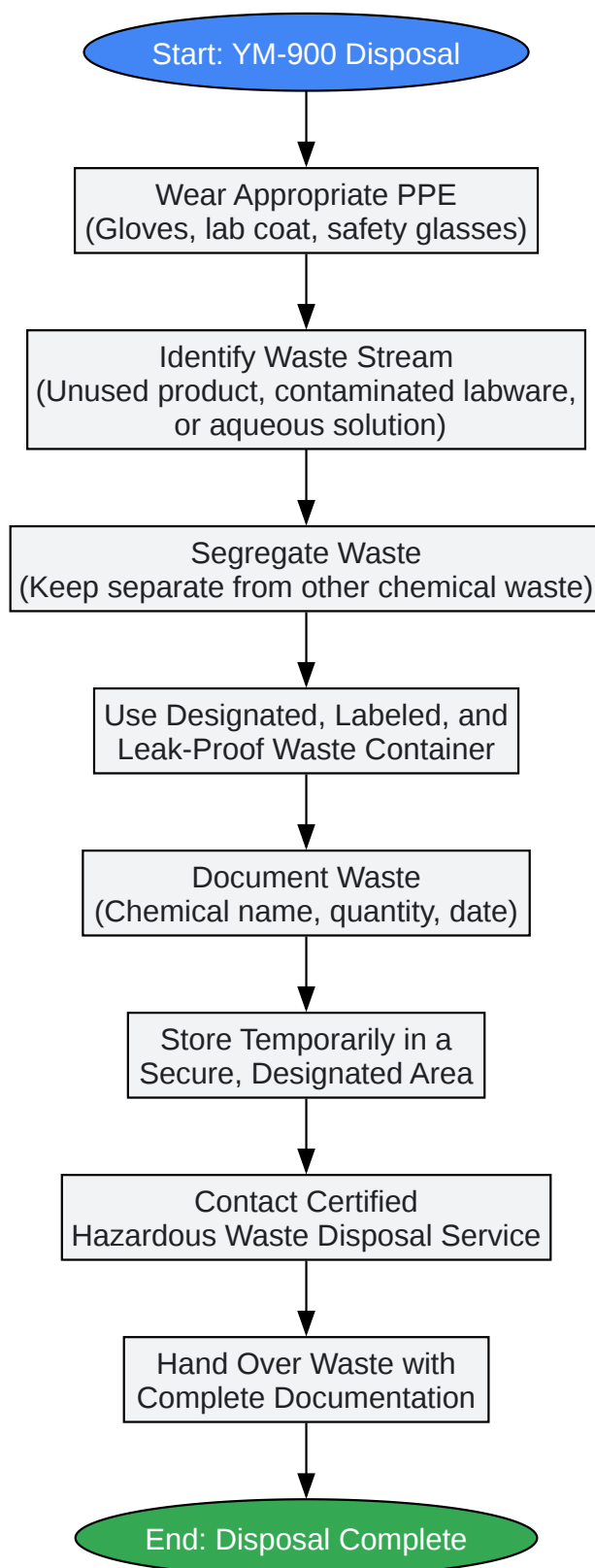
Key Chemical and Safety Data

A comprehensive Safety Data Sheet (SDS) for YM-900 is not readily available in public domains. However, based on information from chemical suppliers, the following data has been compiled.

Property	Value	Source
CAS Number	143151-35-3	[1][2][3]
Synonyms	YM-90K	[1]
Molecular Formula	C ₁₁ H ₇ N ₅ O ₄	[1][2][3]
Molecular Weight	273.21 g/mol	[1]
Primary Hazard	AMPA Receptor Antagonist	[1]
Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.	[1]

Experimental Protocols: Disposal Workflow

The proper disposal of YM-900 should be approached with the caution required for any research chemical, especially in the absence of a specific SDS. The following workflow provides a logical sequence for its safe disposal.



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Figure 1. Logical workflow for the proper disposal of YM-900.

Step-by-Step Disposal Procedures

Given that YM-900 is an AMPA receptor antagonist, it should be treated as a chemical waste product and disposed of following institutional and local regulations. The following steps provide a general guideline:

- **Personal Protective Equipment (PPE):** Before handling YM-900 for disposal, ensure you are wearing appropriate PPE, including chemical-resistant gloves, a lab coat, and safety glasses.
- **Waste Identification and Segregation:**
 - **Solid Waste:** Collect any unused or expired YM-900 powder, along with any contaminated items such as weighing paper, pipette tips, and gloves, in a clearly labeled, sealed container designated for chemical waste.
 - **Liquid Waste:** If YM-900 has been dissolved in a solvent, collect the solution in a separate, compatible, and clearly labeled waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's safety protocols.
- **Container Labeling:** All waste containers must be clearly and accurately labeled with the full chemical name ("YM-900"), CAS number (143151-35-3), and the approximate quantity of the waste.
- **Temporary Storage:** Store the sealed waste containers in a designated, secure area for hazardous waste collection. This area should be well-ventilated and away from incompatible materials.
- **Professional Disposal:** The final and most critical step is to arrange for the pickup and disposal of the waste by a certified hazardous waste management company. Provide them with all the necessary information about the compound. Under no circumstances should YM-900 or its solutions be disposed of down the drain or in regular trash.

Disclaimer: The information provided here is a general guide. Always consult your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations regarding chemical waste disposal.

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